

1-Amino-3-phenylpropan-2-ol CAS number and supplier information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *1-Amino-3-phenylpropan-2-ol*

Cat. No.: *B1275374*

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An In-Depth Technical Guide to 1-Amino-3-phenylpropan-2-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Amino-3-phenylpropan-2-ol**, a key chemical intermediate with potential applications in pharmaceutical research and development. The document details its chemical identity, supplier information, and explores potential synthetic routes and biological significance based on available scientific literature.

Chemical Identity and Properties

1-Amino-3-phenylpropan-2-ol, a substituted derivative of phenylalaninol, is a chiral amino alcohol. Its fundamental properties are summarized below.

Property	Value
CAS Number	50411-26-2
Molecular Formula	C ₉ H ₁₃ NO
Molecular Weight	151.21 g/mol
IUPAC Name	1-amino-3-phenylpropan-2-ol
Synonyms	2-Amino-1-benzyl-ethanol, β-Amino-benzenepropanol

Supplier Information

This compound is available from several commercial suppliers, primarily for research and development purposes.

Supplier	Purity	Additional Information
Sigma-Aldrich	Typically ≥95%	Available through various brands on their platform.
Ambeed, Inc.	≥95%	-
Santa Cruz Biotechnology	-	-
Cayman Chemical	-	-

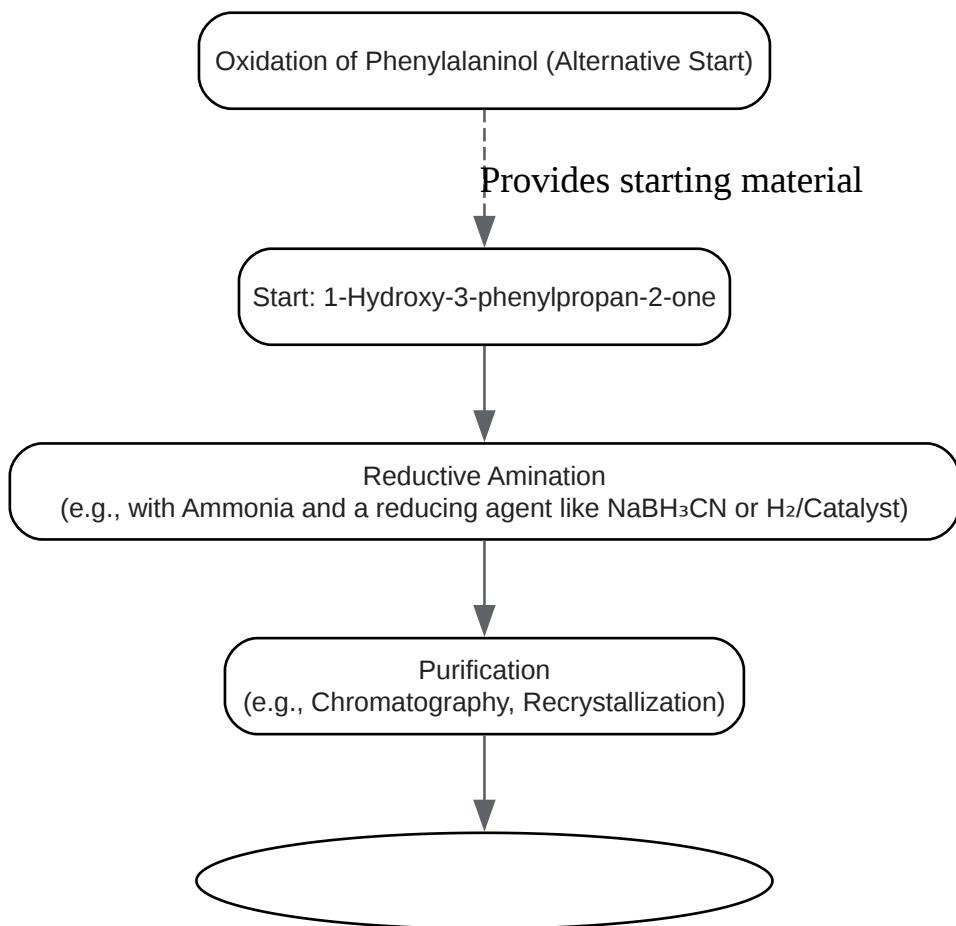
Synthesis and Experimental Protocols

While a specific, detailed protocol for the direct synthesis of **1-Amino-3-phenylpropan-2-ol** is not readily available in peer-reviewed literature, its synthesis can be inferred from established methods for analogous phenylpropanolamine derivatives. The following represents a plausible synthetic pathway based on common organic chemistry principles.

Conceptual Synthetic Pathway: Reductive Amination

A common and effective method for the synthesis of amino alcohols is the reductive amination of a corresponding keto-alcohol.

Workflow of the Conceptual Synthetic Pathway

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Caption: Conceptual workflow for the synthesis of **1-Amino-3-phenylpropan-2-ol**.

Representative Experimental Protocol (Adapted from Phenylpropanolamine Synthesis)

This protocol is a generalized representation and would require optimization for the specific synthesis of **1-Amino-3-phenylpropan-2-ol**.

Objective: To synthesize **1-Amino-3-phenylpropan-2-ol** via reductive amination of 1-Hydroxy-3-phenylpropan-2-one.

Materials:

- 1-Hydroxy-3-phenylpropan-2-one
- Ammonia (solution or gas)
- Sodium cyanoborohydride (NaBH_3CN) or Palladium on carbon (Pd/C) and Hydrogen gas
- Methanol or Ethanol
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Diethyl ether or Ethyl acetate
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer
- Hydrogenation apparatus (if using $\text{H}_2/\text{Pd/C}$)
- Separatory funnel
- Rotary evaporator

Procedure:

- Reaction Setup: Dissolve 1-Hydroxy-3-phenylpropan-2-one in methanol in a round-bottom flask.
- Amination: Add a solution of ammonia in methanol to the flask. Stir the mixture at room temperature for a designated period to allow for imine formation.
- Reduction:
 - Method A (Sodium Cyanoborohydride): Slowly add sodium cyanoborohydride to the reaction mixture. Monitor the reaction progress using Thin Layer Chromatography (TLC).

- Method B (Catalytic Hydrogenation): Transfer the methanolic solution to a hydrogenation apparatus. Add a catalytic amount of Pd/C and subject the mixture to a hydrogen atmosphere (typically 2-3 bar) with vigorous stirring until hydrogen uptake ceases.
- Work-up:
 - If using NaBH_3CN , quench the reaction by carefully adding dilute HCl.
 - If using catalytic hydrogenation, filter the reaction mixture through celite to remove the catalyst.
- Extraction: Concentrate the reaction mixture under reduced pressure. Basify the residue with a NaOH solution to a pH of >10. Extract the aqueous layer with diethyl ether or ethyl acetate.
- Purification: Combine the organic extracts, dry over anhydrous MgSO_4 , filter, and concentrate using a rotary evaporator to yield the crude product. Further purification can be achieved by column chromatography or recrystallization.

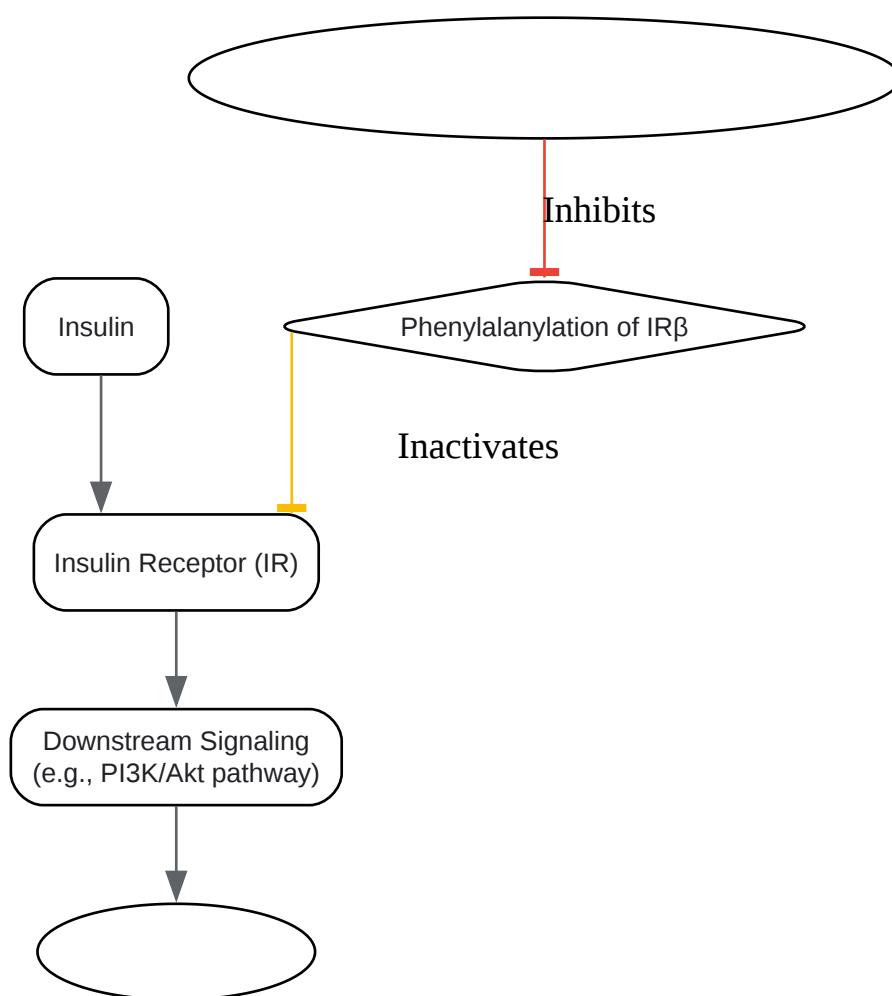
Potential Biological Significance and Signaling Pathways

Direct studies on the biological activity and signaling pathway involvement of **1-Amino-3-phenylpropan-2-ol** are limited. However, the broader class of phenylpropanoids and related amino alcohols have been investigated for various biological effects.

Involvement in Insulin Signaling (Inferred from Phenylalaninol)

Recent research has indicated that phenylalanine and its reduced form, phenylalaninol, can modulate insulin signaling. Phenylalaninol has been shown to block the phenylalanylation of the insulin receptor β -subunit (IR β), which in turn sensitizes insulin signaling. This suggests that compounds with a similar structural backbone, such as **1-Amino-3-phenylpropan-2-ol**, could potentially interact with components of the insulin signaling pathway.

Hypothesized Interaction with Insulin Signaling Pathway



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Caption: Potential modulatory role in the insulin signaling pathway.

General Biological Activities of Phenylpropanoids

Phenylpropanoids, as a class, are known to exhibit a wide range of biological activities, including:

- Antimicrobial properties
- Antioxidant effects
- Anti-inflammatory action

It is plausible that **1-Amino-3-phenylpropan-2-ol** may share some of these general properties, although specific studies are required for confirmation.

Conclusion

1-Amino-3-phenylpropan-2-ol is a readily accessible chemical intermediate with potential for further investigation in drug discovery and development. While detailed biological studies on this specific compound are sparse, its structural similarity to other biologically active phenylpropanolamines, particularly in the context of insulin signaling, warrants further exploration. The synthetic routes outlined in this guide provide a foundation for researchers to produce this compound for further *in vitro* and *in vivo* evaluation. Future research should focus on elucidating the specific pharmacological profile of **1-Amino-3-phenylpropan-2-ol** and its potential interactions with various cellular signaling pathways.

- To cite this document: BenchChem. [1-Amino-3-phenylpropan-2-ol CAS number and supplier information]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1275374#1-amino-3-phenylpropan-2-ol-cas-number-and-supplier-information\]](https://www.benchchem.com/product/b1275374#1-amino-3-phenylpropan-2-ol-cas-number-and-supplier-information)

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com